

Technical Guide: Safety and Handling of 1-(4-(Benzyloxy)-3-nitrophenyl)ethanone

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Compound of Interest

Compound Name: 4-Benzyloxy-3-nitroacetophenone

Cat. No.: B018146

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the safe handling, storage, and disposal of 1-(4-(benzyloxy)-3-nitrophenyl)ethanone (CAS No: 14347-05-8). This document is intended for use by qualified individuals trained in chemical handling and laboratory safety procedures.

Chemical and Physical Properties

1-(4-(Benzyloxy)-3-nitrophenyl)ethanone is a yellow crystalline solid.^[1] It is a key intermediate in the synthesis of various pharmaceuticals, most notably Arformoterol, a long-acting beta-adrenoceptor agonist used in the treatment of Chronic Obstructive Pulmonary Disease (COPD).^[2]

Table 1: Physical and Chemical Properties of 1-(4-(Benzyloxy)-3-nitrophenyl)ethanone

| Property | Value | Reference |
|---------------------|---|-----------|
| Molecular Formula | C ₁₅ H ₁₃ NO ₄ | [3] |
| Molecular Weight | 271.27 g/mol | |
| Appearance | Yellow crystalline powder | [1] |
| Melting Point | 135 - 138 °C | [1] |
| Solubility | Soluble in Chloroform, DMF, DMSO, Ethyl Acetate | [4] |
| Storage Temperature | Sealed in dry, store in freezer, under -20°C | [4] |

Safety and Hazard Information

This compound is irritating to the eyes, respiratory system, and skin.[3]

Table 2: Hazard and Precautionary Statements

| Category | Statement | Reference |
|--------------------------|--|-----------|
| Hazard Statements | H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation. | [3] |
| Precautionary Statements | P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P280: Wear protective gloves/protective clothing/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. | [3] |

First Aid Measures

- In case of eye contact: Rinse immediately with plenty of water and seek medical advice.[3]
- In case of skin contact: Wash off with soap and plenty of water.
- If inhaled: Move person into fresh air. If not breathing, give artificial respiration.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

Handling and Storage

- Handling: Wear suitable protective clothing, gloves, and eye/face protection.[3] Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.

- Storage: Store in a cool place. Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature is under -20°C.[4]

Experimental Protocols

While a detailed, publicly available protocol for the synthesis of 1-(4-(benzyloxy)-3-nitrophenyl)ethanone is not readily found, its role as a key intermediate is well-documented. A common subsequent reaction is its bromination to form 2-bromo-1-(4-(benzyloxy)-3-nitrophenyl)ethanone, a crucial step in the synthesis of Arformoterol.

Bromination of 1-(4-(Benzyloxy)-3-nitrophenyl)ethanone

This protocol describes the synthesis of 4-benzyloxy-3-nitro- α -bromoacetophenone.[4]

Materials:

- 1-(4-(Benzyloxy)-3-nitrophenyl)ethanone (5.4 g)
- Chloroform (65 ml)
- Bromine (3.2 g)
- Benzene (20 ml)

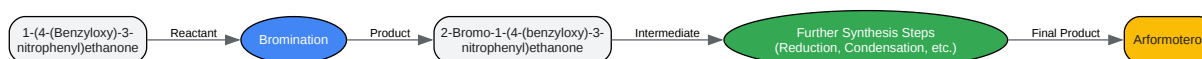
Procedure:

- Dissolve 5.4 g of 1-(4-(benzyloxy)-3-nitrophenyl)ethanone in 60 ml of chloroform.
- Prepare a solution of 3.2 g of bromine in 5 ml of chloroform.
- Add the bromine solution dropwise to the solution of 1-(4-(benzyloxy)-3-nitrophenyl)ethanone with stirring.
- Continue stirring the mixture for an additional 30 minutes after the addition is complete.
- Concentrate the reaction mixture under reduced pressure.
- Wash the resulting crystalline residue with 20 ml of benzene.

- Dry the product to obtain 4-benzyloxy-3-nitro- α -bromoacetophenone (yield: 5.5 g).

Logical Workflow

As a direct signaling pathway for 1-(4-(benzyloxy)-3-nitrophenyl)ethanone is not established in the available literature, the following diagram illustrates its logical workflow as a key intermediate in the synthesis of the drug Arformoterol.



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- To cite this document: BenchChem. [Technical Guide: Safety and Handling of 1-(4-(Benzyloxy)-3-nitrophenyl)ethanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b018146#safety-and-handling-of-1-4-benzyloxy-3-nitrophenyl-ethanone]

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